

Application Note: Characterization of Azide-PEG3-Tos by Mass Spectrometry

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Compound of Interest

Compound Name: Azide-PEG3-Tos

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Introduction

Azide-PEG3-Tos (2-(2-(2-azidoethoxy)ethoxy)ethyl 4-methylbenzenesulfonate) is a heterobifunctional crosslinker commonly utilized in bioconjugation and drug delivery systems, including the development of Antibody-Drug Conjugates (ADCs) and Proteolysis-Targeting Chimeras (PROTACs).^[1] This linker features an azide group for "click chemistry" and a tosyl group, which is an excellent leaving group for nucleophilic substitution reactions.^[2] Accurate characterization of this linker is critical to ensure the quality and efficacy of the final bioconjugate. This application note provides a detailed protocol for the characterization of **Azide-PEG3-Tos** using mass spectrometry, a powerful analytical technique for confirming molecular weight and identifying impurities.

Physicochemical Properties

A summary of the key physicochemical properties of **Azide-PEG3-Tos** is presented in the table below.

Property	Value	Reference
Chemical Formula	C ₁₃ H ₁₉ N ₃ O ₅ S	[3][4]
Average Molecular Weight	329.37 g/mol	[3]
Monoisotopic Mass	329.1045 g/mol	

Mass Spectrometry Analysis

Electrospray ionization (ESI) mass spectrometry, particularly coupled with liquid chromatography (LC-MS), is the preferred method for the analysis of polar molecules like **Azide-PEG3-Tos**. ESI is a soft ionization technique that minimizes fragmentation in the source, allowing for the accurate determination of the molecular weight.

Expected Ions and Adducts

In positive ion mode ESI-MS, **Azide-PEG3-Tos** is expected to be observed as several different adducts. The most common adducts are with protons ([M+H]⁺), sodium ([M+Na]⁺), and potassium ([M+K]⁺). The theoretical m/z values for these adducts are provided in the table below. The presence of these adducts can help to confidently identify the compound of interest.

Adduct	Chemical Formula	Theoretical m/z
[M+H] ⁺	[C ₁₃ H ₂₀ N ₃ O ₅ S] ⁺	330.1118
[M+Na] ⁺	[C ₁₃ H ₁₉ N ₃ NaO ₅ S] ⁺	352.0938
[M+K] ⁺	[C ₁₃ H ₁₉ N ₃ KO ₅ S] ⁺	368.0677

Fragmentation Pattern

Collision-induced dissociation (CID) in tandem mass spectrometry (MS/MS) can be used to further confirm the structure of **Azide-PEG3-Tos**. The fragmentation of polyethylene glycol (PEG) chains is well-characterized and typically involves the neutral loss of ethylene glycol units (C₂H₄O, 44.0262 Da). For deprotonated PEG molecules, fragmentation is often dominated by intramolecular SN2 reactions.

The major expected fragmentation pathways for the $[M+H]^+$ ion of **Azide-PEG3-Tos** are outlined below. The primary fragmentation is expected to occur along the PEG backbone.

Precursor Ion (m/z)	Fragment Ion	Fragment m/z	Neutral Loss
330.1118	$[M+H - C_2H_4O]^+$	286.0856	44.0262
330.1118	$[M+H - 2(C_2H_4O)]^+$	242.0594	88.0524
330.1118	$[M+H - C_7H_7SO_2]^+$ (Loss of Tosyl group)	175.0594	155.0167
330.1118	$[C_7H_7SO_2]^+$ (Tosyl cation)	155.0167	175.0951

Experimental Protocol: LC-ESI-MS Analysis

This protocol provides a general method for the analysis of **Azide-PEG3-Tos**. Instrument-specific parameters should be optimized for best results.

Sample Preparation

- Prepare a stock solution of **Azide-PEG3-Tos** at a concentration of 1 mg/mL in a 50:50 mixture of acetonitrile and water.
- Dilute the stock solution to a final concentration of 10 μ M using the initial mobile phase composition as the diluent.

Liquid Chromatography (LC)

- Column: C18 reversed-phase column (e.g., 2.1 mm x 50 mm, 1.8 μ m particle size).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: A linear gradient from 5% to 95% Mobile Phase B over 5-10 minutes.
- Flow Rate: 0.3 mL/min.

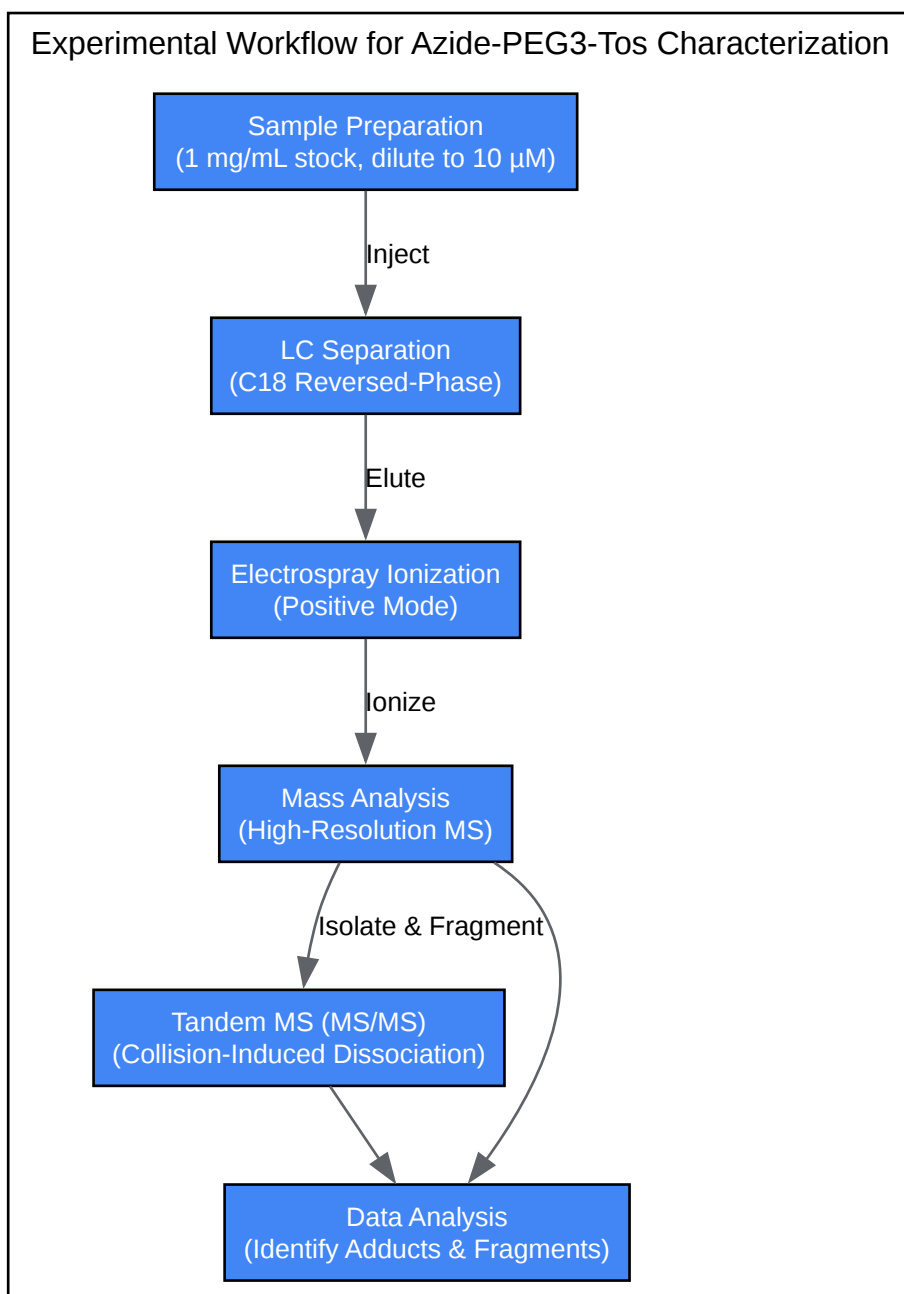
- Injection Volume: 1-5 μ L.

Mass Spectrometry (MS)

- Instrument: A high-resolution mass spectrometer such as a Q-TOF or Orbitrap is recommended.
- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Capillary Voltage: 3.0 - 4.0 kV.
- Source Temperature: 120 - 150 $^{\circ}$ C.
- Mass Range: m/z 100 - 1000.
- Data Acquisition: For fragmentation studies, use a data-dependent acquisition (DDA) mode, selecting the most intense precursor ions for collision-induced dissociation (CID).

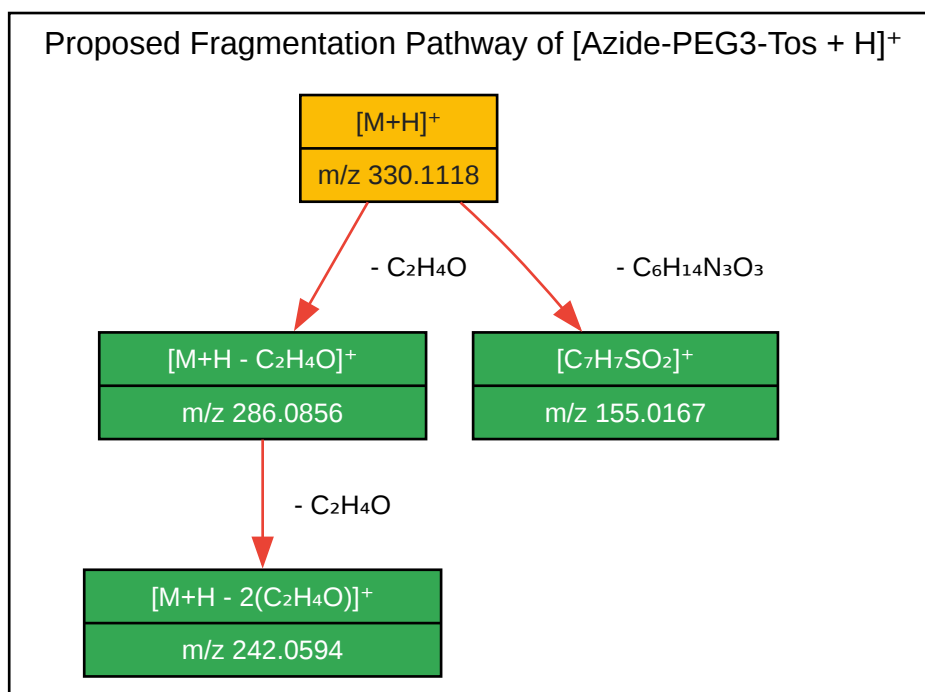
Data Visualization

The following diagrams illustrate the experimental workflow and a potential fragmentation pathway for **Azide-PEG3-Tos**.



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Caption: A generalized workflow for the characterization of **Azide-PEG3-Tos** using LC-MS/MS.



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